

Application Notes and Protocols: Labeling Thiol-Modified Oligonucleotides with 6-TAMRA Maleimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-TAMRA Maleimide

Cat. No.: B12371470

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a detailed protocol for the covalent labeling of thiol-modified oligonucleotides with 6-TAMRA (6-carboxytetramethylrhodamine) Maleimide. This procedure is essential for researchers requiring fluorescently tagged oligonucleotides for various applications, including fluorescence resonance energy transfer (FRET) studies, real-time PCR probes, and *in vivo* imaging. The maleimide group of 6-TAMRA reacts specifically with the thiol group on the modified oligonucleotide to form a stable thioether bond, ensuring a permanent label.

Quantitative Data Summary

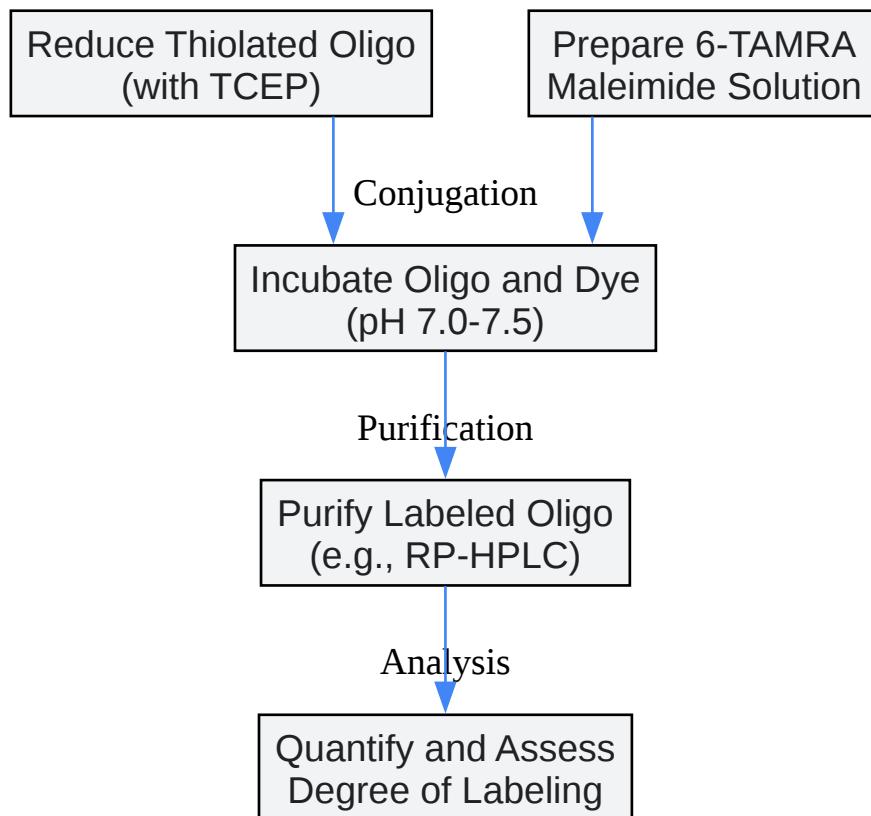
The following table summarizes the key quantitative parameters for 6-TAMRA and the labeling reaction.

Parameter	Value	Reference
6-TAMRA Properties		
Absorption Maximum (λ_{max})	543 - 546 nm	[1] [2]
Emission Maximum (λ_{em})	571 - 576 nm	[1] [2]
Extinction Coefficient (ϵ) at λ_{max}	92,000 - 95,000 $\text{M}^{-1}\text{cm}^{-1}$	[1]
Reaction Conditions		
Recommended pH Range	6.5 - 7.5	
Molar Excess of 6-TAMRA Maleimide to Oligonucleotide	10 - 20 fold	
Reaction Temperature	Room Temperature (20-25°C) or 4°C	
Reaction Time	2 hours to overnight	

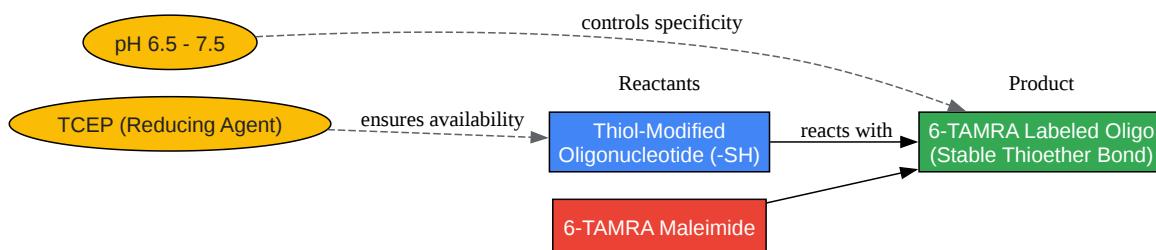
Experimental Workflow

The overall workflow for labeling thiol-modified oligonucleotides with **6-TAMRA Maleimide** involves several key steps, from preparation of the oligonucleotide to purification and quantification of the final conjugate.

Preparation



Reaction Conditions

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-TAMRA, Carboxytetramethylrhodamine Oligonucleotide Labeling [biosyn.com]
- 2. TAMRA-dT, Carboxytetramethylrhodamine-dT Oligonucleotide Labeling [biosyn.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Labeling Thiol-Modified Oligonucleotides with 6-TAMRA Maleimide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12371470#protocol-for-labeling-thiol-modified-oligonucleotides-with-6-tamra-maleimide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com